Essential Safety and Operational Guide for the AM103 Sensor

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Compound of Interest		
Compound Name:	AM103	
Cat. No.:	B8567433	Get Quote

Clarification: The Milesight **AM103** is an electronic indoor ambiance monitoring sensor, not a chemical substance. This guide provides the essential safety, logistical, and operational information for its proper handling and use by researchers, scientists, and drug development professionals in a laboratory or similar indoor environment.

The **AM103** is a compact sensor designed to measure temperature, humidity, and carbon dioxide (CO_2) levels.[1][2][3] Real-time data is displayed on its E-ink screen and can be transmitted wirelessly using LoRaWAN® technology.[1][2] This device is widely utilized in offices, classrooms, retail stores, and healthcare facilities to monitor environmental conditions. [4][5]

Safety Precautions

While the **AM103** is not a hazardous chemical, proper handling of the electronic device and its components is necessary to ensure safety and longevity.

- Battery Handling: The **AM103** is powered by two replaceable ER14505 Li-SOCl2 batteries. [6] Handle batteries with care and follow the manufacturer's instructions for replacement. Do not short-circuit, disassemble, heat, or incinerate the batteries.

- Device Placement: Install the sensor in a location that does not obstruct pathways or create a safety hazard. Use the provided wall mounting kits or 3M tapes for secure installation.

Tech Support

- Environmental Conditions: The **AM103** is designed for indoor use and has an IP30 rating.[7] Avoid exposing the device to water or extreme temperatures outside its operational range. The screen will automatically turn off if the temperature is outside the 0°C to 40°C range.[6]

- Cleaning: To clean the device, use a soft, dry cloth. Do not use liquid or aerosol cleaners.

Operational Plan and Disposal

Installation and Configuration:

- Power On: Press the power button for more than 3 seconds to turn on the device.

- Configuration: Use a smartphone with NFC capabilities to configure the device through the "Milesight ToolBox" App.[8]

- Mounting: Securely mount the device on a wall using the provided mounting kits.

Data Management:

The **AM103** can be integrated with the Milesight IoT Cloud solution for remote data management and visualization.[1][2] Data is transmitted via a LoRaWAN® gateway. The device can store up to 640 historical records locally and supports data retransmission to prevent data loss.[3][5]

Disposal:

Dispose of the **AM103** sensor and its batteries in accordance with local regulations for electronic waste. Do not dispose of the device or its batteries in regular trash.
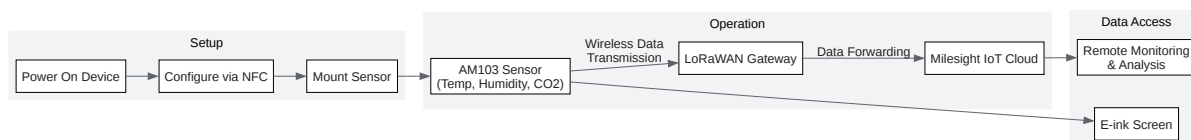
Device Specifications

The following table summarizes the key technical specifications for the Milesight **AM103** sensor.

Feature	Specification
Sensors	Temperature, Humidity, CO2
Wireless Technology	LoRaWAN®
Frequency Bands	CN470/IN865/RU864/EU868/US915/AU915/KR920/AS923-1&2&3&4
Temperature Range	-20°C to +70°C
Temperature Accuracy	±0.3°C (0°C to 70°C), ±0.6°C (-20°C to 0°C)
Humidity Range	0% to 100% RH
Humidity Accuracy	±3% (10% to 90% RH), ±5% (below 10% and above 90% RH)
Battery Type	2 × 2700 mAh ER14505 Li-SOCl2 (replaceable) [6]
Battery Life	Over 3 years[1][2][5]
Configuration	NFC
IP Rating	IP30[7]

Experimental Workflow: Environmental Monitoring

The following diagram illustrates the workflow for setting up and utilizing the **AM103** sensor for indoor environmental monitoring.

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